

# Phloxine B: A Comprehensive Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: Red 27

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## Introduction

Phloxine B, also known as Acid Red 92 or D&C Red No. 28, is a water-soluble red dye with a range of applications in research and industry.<sup>[1]</sup> Derived from fluorescein, it is distinguished by the presence of four bromine atoms and four chlorine atoms in its structure.<sup>[2]</sup> Its primary uses in the laboratory include as a biological stain for cytoplasm, connective tissue, and nerve fibers, often in combination with hematoxylin and saffron in the Hematoxylin-Phloxine-Saffron (HPS) staining method.<sup>[1][2]</sup> Beyond its role as a stain, Phloxine B also functions as a viability dye and exhibits antimicrobial properties.<sup>[1][2]</sup> This guide provides an in-depth overview of the safety and handling guidelines for Phloxine B in a laboratory setting.

## Chemical and Physical Properties

Phloxine B is a red to brown powder that is soluble in water.<sup>[3]</sup> Key chemical and physical properties are summarized in the table below.

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>2</sub> Br <sub>4</sub> Cl <sub>4</sub> Na <sub>2</sub> O <sub>5</sub>
Molar Mass	829.63 g/mol
Appearance	Red to brown powder
Solubility in water	Soluble
CAS Number	18472-87-2
Absorption Maximum	~540 nm
Emission Maximum	~564 nm

## Safety and Hazard Information

Phloxine B is considered a hazardous substance and requires careful handling to minimize risk.<sup>[4]</sup> The primary hazards are eye, skin, and respiratory tract irritation, and it may be harmful if swallowed.<sup>[2]</sup>

### Hazard Identification:

- Eye Irritation: Causes serious eye irritation.<sup>[5]</sup>
- Skin Contact: May cause skin irritation.<sup>[2]</sup>
- Inhalation: Inhalation of dust may cause respiratory tract irritation.<sup>[2]</sup>
- Ingestion: May be harmful if swallowed and can cause irritation of the digestive tract.<sup>[2][4]</sup>

### Toxicological Data:

Test	Species	Route	Value
LD50	Mouse	Oral	310 mg/kg
LD50	Rat	Oral	8400 mg/kg

## Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.  
[\[2\]](#)[\[4\]](#)
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation is experienced.[\[2\]](#)

Engineering Controls:

- Use in a well-ventilated area.[\[6\]](#) Local exhaust ventilation should be used to keep airborne concentrations low.[\[2\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)

## Experimental Protocols

Phloxine B is a key component in several histological staining protocols. Below are methodologies for its common applications.

### Hematoxylin-Phloxine-Saffron (HPS) Stain

This stain is used to differentiate between collagen, muscle, and cytoplasm.[\[7\]](#)

Solutions:

- Phloxine B Solution:

- Phloxine B: 1.5 g
- Distilled water: 100 mL
- Saffron Solution:
  - Saffron: 2 g
  - Absolute ethanol: 100 mL
- Hemalum
- Saturated aqueous picric acid

Procedure:

- Deparaffinize and rehydrate tissue sections to water.
- Place in picric acid solution for 5 minutes.
- Wash with water to remove the yellow color.
- Stain nuclei with hemalum, then differentiate and blue.
- Wash well with water.
- Place in the Phloxine B solution for 2 minutes.
- Wash with tap water for 5 minutes.
- Dehydrate thoroughly with absolute ethanol.
- Place in the saffron solution for 5 minutes.
- Rinse well with absolute ethanol.
- Clear in xylene and mount.[\[3\]](#)

Expected Results:

- Nuclei: Blue
- Muscle & Cytoplasm: Red
- Collagen: Yellow[3]

## Spill and Disposal Procedures

### Spills:

- For small spills, vacuum or sweep up the material and place it into a suitable disposal container.[2]
- Avoid generating dust.[2]
- Ensure adequate ventilation.[2]
- Clean the spill area thoroughly.

### Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[6]

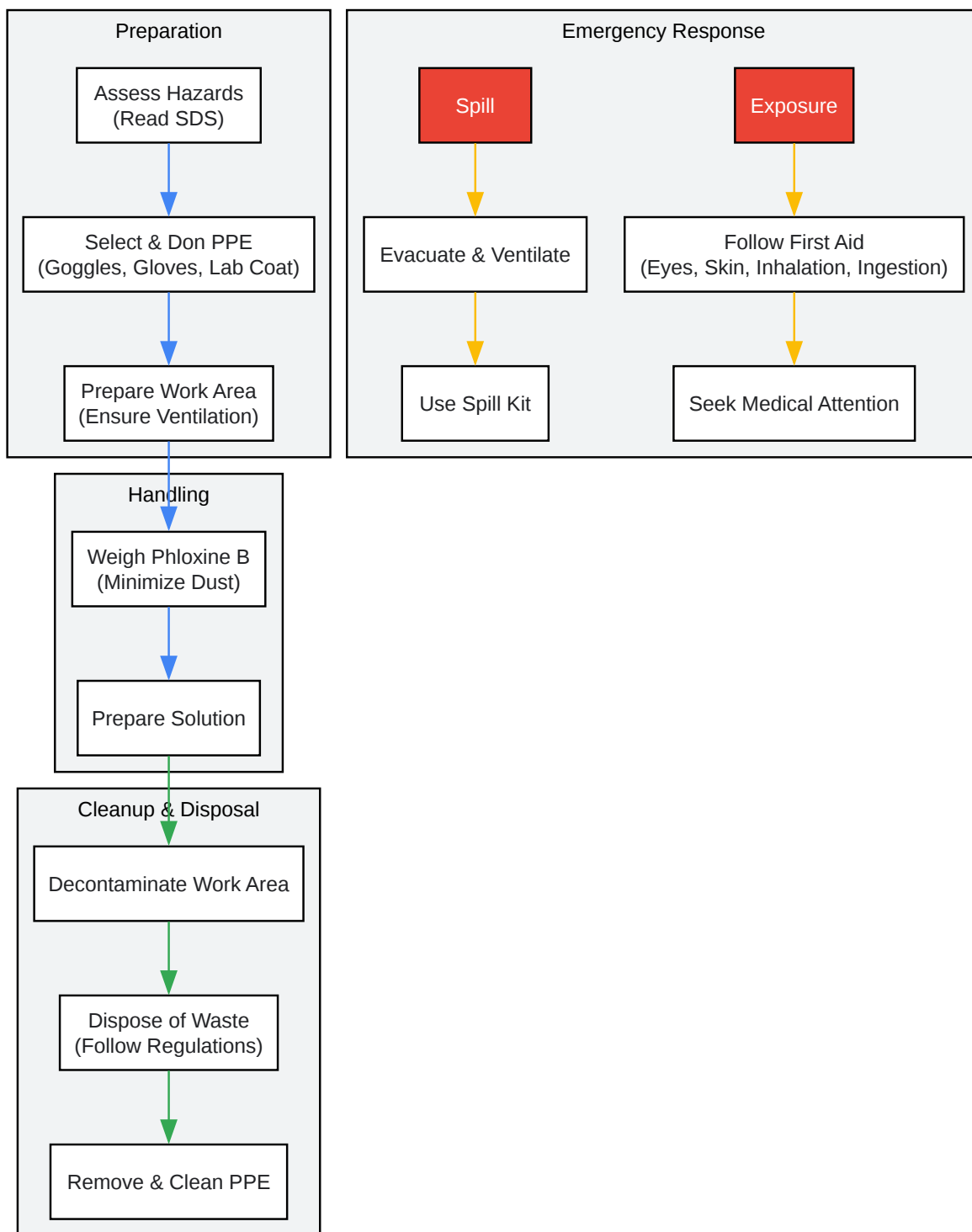
## First Aid Measures

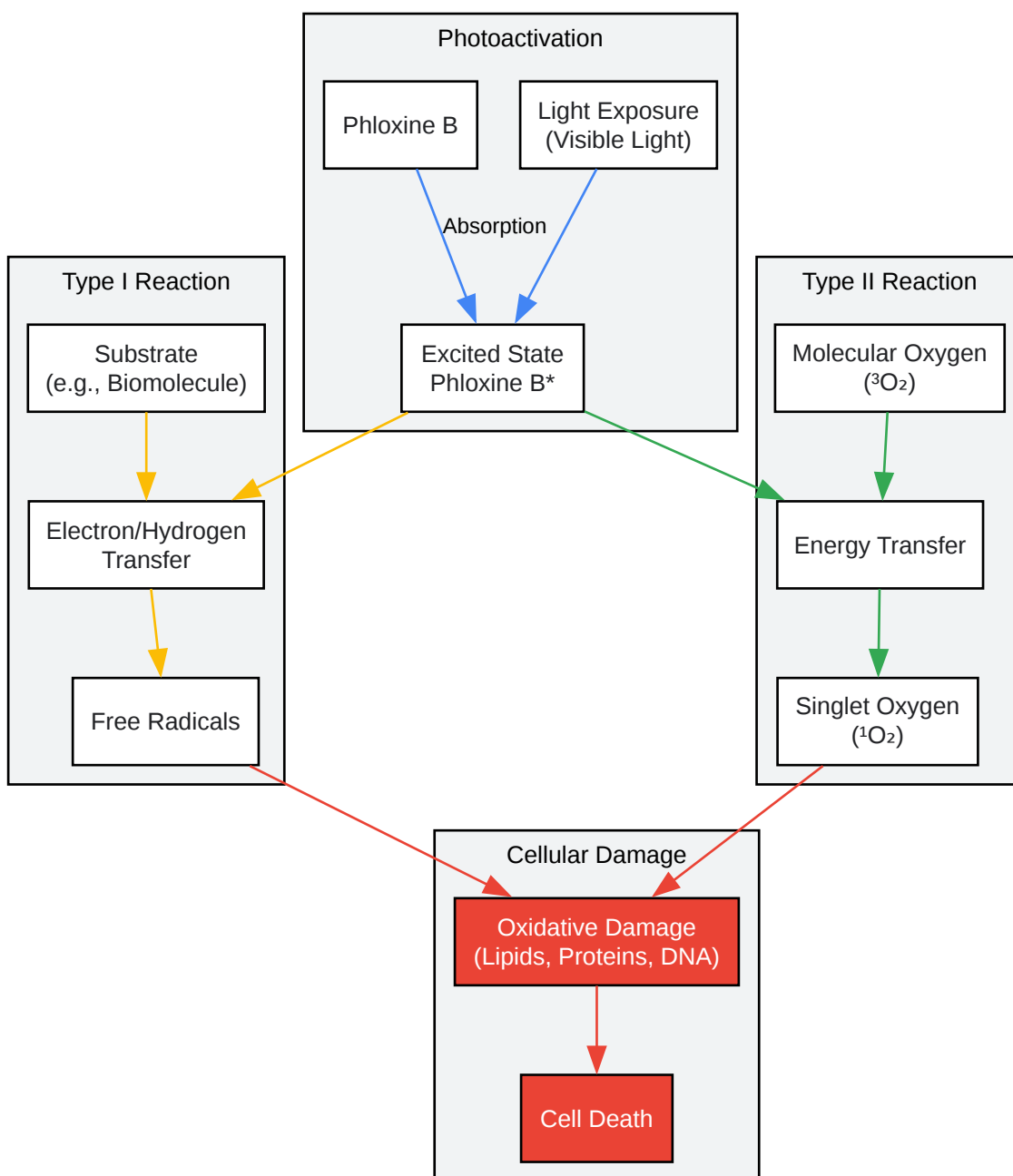
In case of exposure, follow these first aid guidelines:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[2]
- Skin Contact: Flush skin with plenty of water. Remove contaminated clothing. Get medical aid if irritation develops.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[2]

## Visualizations

### Safe Handling Workflow for Phloxine B





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- To cite this document: BenchChem. [Phloxine B: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172320#safety-and-handling-guidelines-for-phloxine-b-in-the-lab]

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